

# Physical properties of Ethyl diethoxyacetate (boiling point, density)

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## Compound of Interest

Compound Name: Ethyl diethoxyacetate

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## Technical Guide: Physical Properties of Ethyl Diethoxyacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Ethyl diethoxyacetate** (CAS No: 6065-82-3), specifically its boiling point and density. This document is intended to be a comprehensive resource, offering not only established values for these properties but also detailed experimental protocols for their determination, which is crucial for study replication and method validation in research and development settings.

### Core Physical Properties

**Ethyl diethoxyacetate**, also known as glyoxylic acid ethyl ester diethyl acetal, is a colorless liquid utilized as a solvent and an intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.<sup>[1]</sup> An accurate understanding of its physical properties is fundamental for its application in chemical processes and for ensuring safety and efficacy in drug development.

### Data Summary

The following table summarizes the key physical properties of **Ethyl diethoxyacetate**, with data compiled from multiple sources.

Physical Property	Value	Conditions
Boiling Point	199 °C	At standard atmospheric pressure (760 mmHg)[2][3][4]
198-200 °C	At standard atmospheric pressure[5][6]	
81-83 °C	At reduced pressure (12 mmHg)[7][8]	
Density	0.985 g/mL	At 25 °C[2][3][9]
0.989 g/mL	At 20 °C[4][10]	

## Experimental Protocols

The determination of the boiling point and density of a chemical substance is a fundamental procedure in its characterization. The following sections detail the standard methodologies for obtaining these values for a liquid compound like **Ethyl diethoxyacetate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[10] For high-purity substances, this temperature is constant during the phase change.

#### Method 1: Distillation

This method is suitable when a sufficient quantity of the substance is available and also serves to purify the liquid.

- Apparatus: A simple distillation setup is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask.
- Procedure:
  - The liquid sample (**Ethyl diethoxyacetate**) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated gently.
- As the liquid boils, the vapor rises, and its temperature is recorded. This temperature will stabilize at the boiling point of the substance.[\[6\]](#)
- The vapor then passes into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
- Data Recording: The stable temperature read from the thermometer during distillation is recorded as the boiling point. The atmospheric pressure should also be noted, as boiling point varies with pressure.[\[10\]](#)

#### Method 2: Micro-Boiling Point Determination (Thiele Tube Method)

This method is ideal when only a small amount of the substance is available.[\[6\]](#)

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
  - A few drops of the liquid sample are placed into the small test tube.
  - The capillary tube is placed inside the test tube with the open end down.
  - The test tube is attached to the thermometer.
  - The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
  - The Thiele tube is heated gently at the side arm.
  - As the temperature rises, air trapped in the capillary tube will be expelled, and a slow stream of bubbles will emerge.

- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)

## Determination of Density

Density is the mass of a substance per unit of volume.[\[2\]](#) It is an intrinsic property that can be used to identify a substance and assess its purity. The OECD Guideline for the Testing of Chemicals outlines several accepted methods for density determination.[\[2\]](#)[\[3\]](#)

### Method 1: Pycnometer Method

A pycnometer is a glass flask with a precise volume. This method is highly accurate.[\[7\]](#)[\[9\]](#)

- Apparatus: A pycnometer of a known volume, a balance, and a thermostatically controlled water bath.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed.
  - The pycnometer is filled with the liquid sample (**Ethyl diethoxyacetate**), taking care to avoid air bubbles.
  - The filled pycnometer is placed in the water bath until it reaches thermal equilibrium at a specific temperature (e.g., 25 °C).
  - The volume is adjusted precisely to the pycnometer's calibration mark.
  - The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.
- Calculation: The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$  where  $m_1$  is the mass of the empty pycnometer,  $m_2$  is the mass of the pycnometer filled with the liquid, and  $V$  is the volume of the pycnometer.

## Method 2: Oscillating U-tube Densitometer

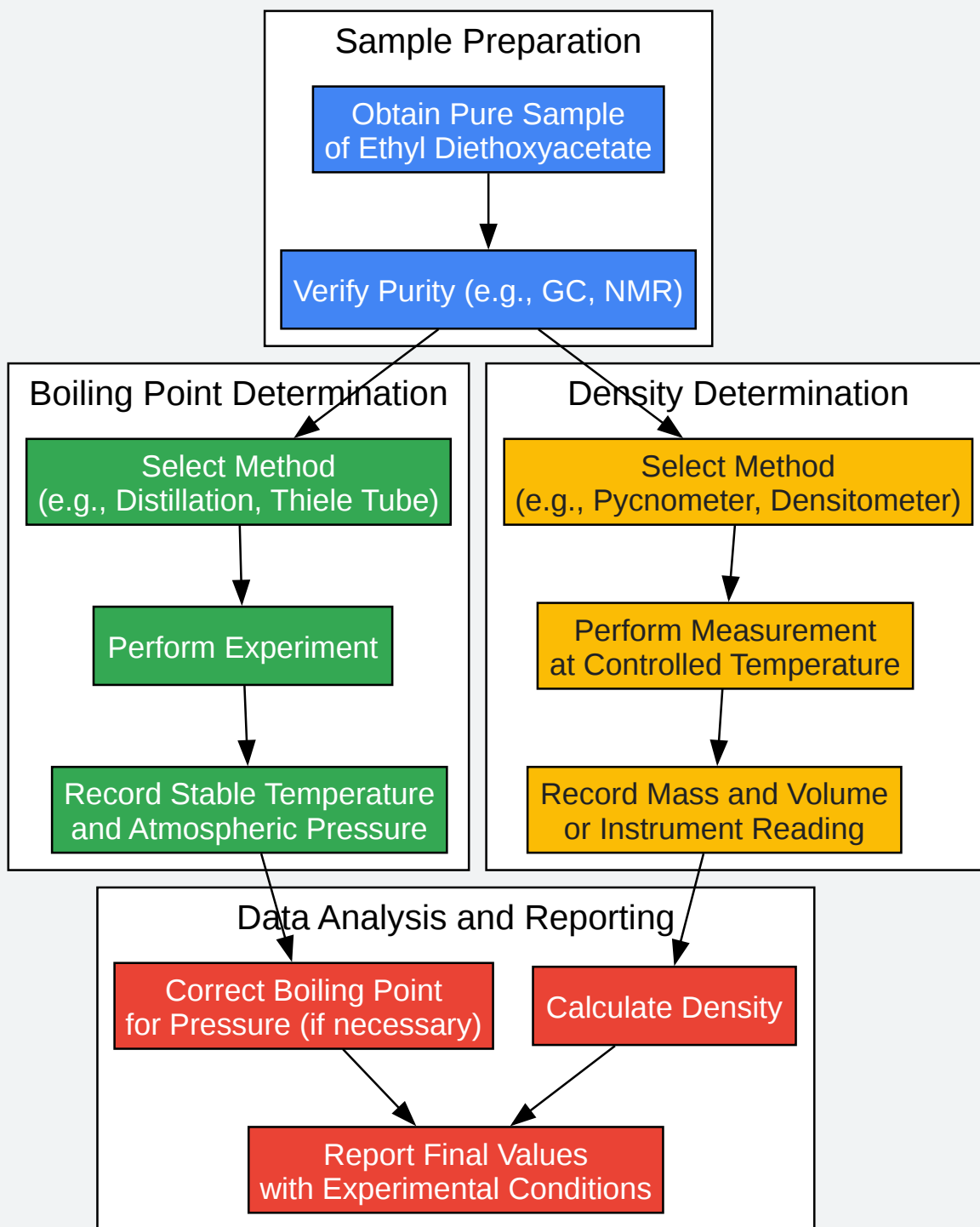
This is a modern and rapid method for determining density.<sup>[9]</sup>

- Apparatus: A digital oscillating U-tube densitometer.
- Procedure:
  - The instrument is calibrated using two substances of known density, typically dry air and pure water.
  - The sample of **Ethyl diethoxyacetate** is injected into the oscillating U-tube.
  - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
  - The density is automatically calculated and displayed by the instrument.<sup>[7]</sup>

## Process Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of a liquid chemical like **Ethyl diethoxyacetate**.

## Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining the boiling point and density of **Ethyl diethoxyacetate**.

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- To cite this document: BenchChem. [Physical properties of Ethyl diethoxyacetate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020216#physical-properties-of-ethyl-diethoxyacetate-boiling-point-density>]

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